

# Methylene Blue Hydrate as a Redox Indicator: A Technical Guide

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## Compound of Interest

Compound Name: Methylene blue hydrate

Cat. No.: B1255477

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This in-depth technical guide explores the core principles and practical applications of **methylene blue hydrate** as a redox indicator in chemical analysis. Methylene blue's distinct color change upon reversible oxidation-reduction makes it a versatile tool for determining the endpoint of titrations and for other quantitative analytical procedures.

## Core Principles

**Methylene blue hydrate** is a heterocyclic aromatic compound that functions as a potent redox indicator. Its utility stems from its ability to exist in two distinct forms: an oxidized state and a reduced state, each with a unique color. In an oxidizing environment, methylene blue is a vibrant blue, while in a reducing environment, it is converted to its colorless form, known as leuco-methylene blue.<sup>[1]</sup> This transformation is reversible, allowing for clear and precise endpoint determination in redox titrations.

The standard electrode potential ( $E^\circ$ ) of the methylene blue/leuco-methylene blue redox couple is +0.01 volts versus the standard hydrogen electrode (SHE). This potential dictates the conditions under which the color change will occur, making it suitable for a variety of titrimetric analyses.

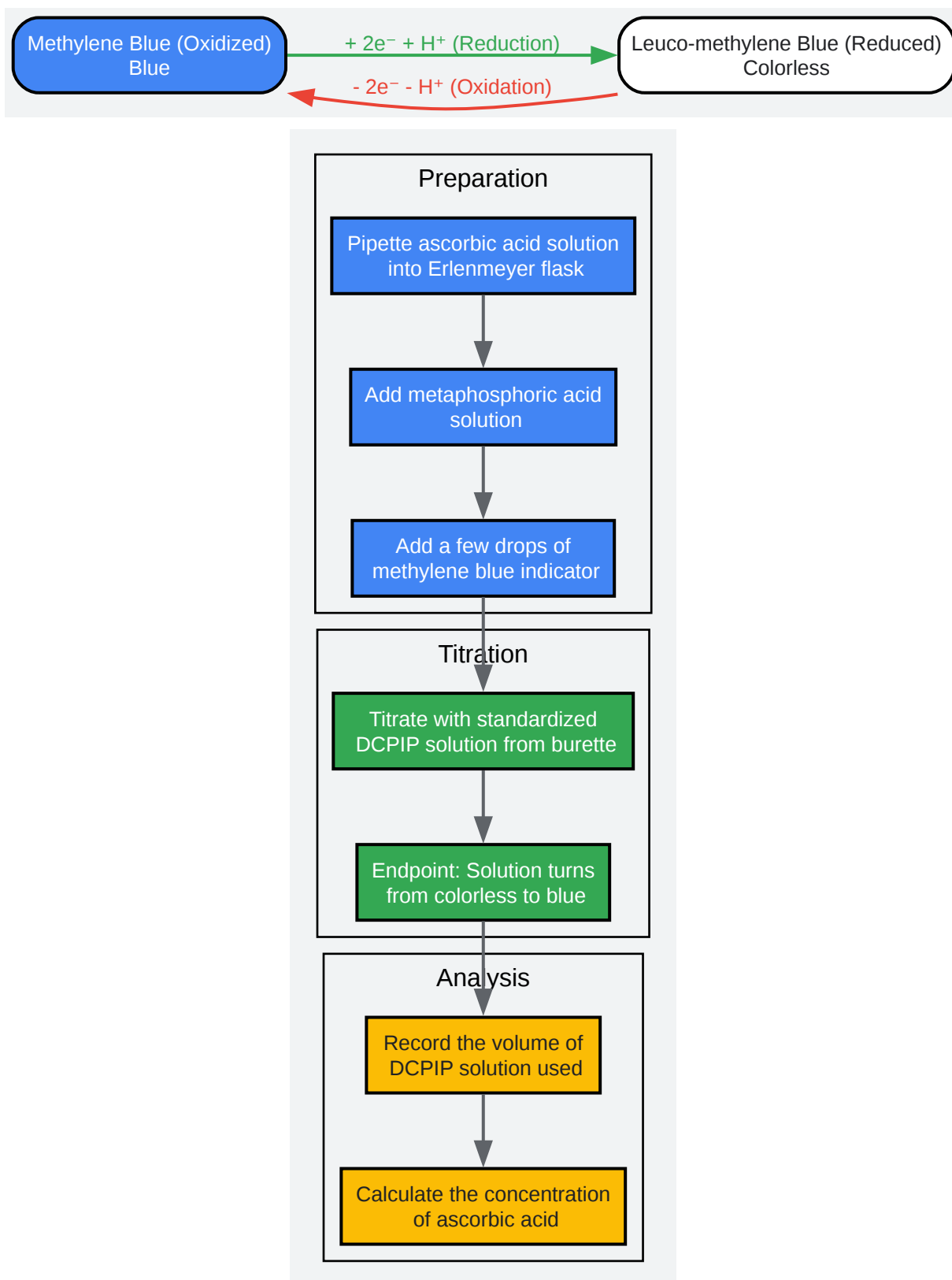
## Quantitative Data Summary

The following table summarizes the key quantitative properties of **methylene blue hydrate** relevant to its function as a redox indicator.

Property	Value	Notes
Chemical Formula	$C_{16}H_{18}ClN_3S \cdot xH_2O$	Typically available as a trihydrate.
Molar Mass	319.85 g/mol (anhydrous)	
Standard Redox Potential ( $E^\circ$ )	+0.01 V	vs. Standard Hydrogen Electrode (SHE)
$\lambda_{max}$ (Oxidized Form)	~664-668 nm	Wavelength of maximum absorbance
Molar Absorptivity ( $\epsilon$ ) at $\lambda_{max}$	Approximately 81,600 L mol <sup>-1</sup> cm <sup>-1</sup>	In aqueous solution
Appearance (Oxidized Form)	Dark green crystalline powder	Forms a blue solution in water
Appearance (Reduced Form)	Colorless	Known as leuco-methylene blue

## Mechanism of Action: The Redox Transition

The functionality of methylene blue as a redox indicator is centered on its reversible reduction and oxidation. The oxidized form of methylene blue is a cation with an extensive conjugated system, which is responsible for its deep blue color. Upon accepting electrons from a reducing agent, this conjugated system is disrupted, leading to the formation of the colorless leuco-methylene blue. This process is illustrated in the signaling pathway below.



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## References

- 1. nbinnno.com [nbinnno.com]
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